

An In-depth Technical Guide to the Safe Handling of Bromoacetic Acid-d3

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Compound of Interest

Compound Name: *Bromoacetic acid-d3*

Cat. No.: *B084194*

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For researchers, scientists, and drug development professionals, the use of isotopically labeled compounds like **Bromoacetic acid-d3** is integral to advancing scientific discovery. While its applications are vast, particularly as an alkylating agent in organic synthesis and for modifying thiol groups in proteins and peptides, its handling demands a thorough understanding of its hazardous properties to ensure laboratory safety. This guide provides a comprehensive overview of the safety and handling precautions for **Bromoacetic acid-d3**, incorporating detailed safety protocols, and insights into its mechanism of action.

Section 1: Chemical and Physical Properties

Bromoacetic acid-d3 is a deuterated form of bromoacetic acid. While isotopic labeling has a negligible effect on its chemical reactivity in most biological and chemical systems, it is the properties of the parent compound that dictate the necessary safety precautions.

Property	Value	Citations
Chemical Formula	C ₂ D ₃ BrO ₂	[1]
Molecular Weight	141.97 g/mol	[2][3]
Appearance	White to light yellow crystalline solid	[1][4]
Melting Point	47 - 49 °C (117 - 120 °F)	[1]
Boiling Point	208 °C (406 °F)	[1]
Solubility	Soluble in water and polar organic solvents.	[1][5]
Vapor Pressure	0.16 hPa (0.12 mmHg) at 25 °C (77 °F)	[1]
Odor	Pungent	[1]
pKa	2.86	[5]

Section 2: Hazard Identification and GHS Classification

Bromoacetic acid-d3 is classified as a highly toxic and corrosive substance. Understanding its specific hazards is the first step in implementing appropriate safety measures.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed
Acute Toxicity, Dermal	Category 2	H310: Fatal in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 1A	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life

Signal Word: Danger^[1]^[6]

Hazard Pictograms:^[1]^[6]

- GHS05: Corrosion
- GHS06: Skull and crossbones
- GHS08: Health hazard

Section 3: Safe Handling and Storage

Adherence to strict handling and storage protocols is paramount to minimize exposure risks.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[6\]](#)
- An eyewash station and safety shower must be readily accessible in the immediate work area.[\[7\]](#)[\[8\]](#)

Personal Protective Equipment (PPE):

PPE Type	Specification	Citations
Eye/Face Protection	Chemical safety goggles with side shields conforming to NIOSH (US) or EN 166 (EU) standards. A face shield should be worn in conjunction with goggles when there is a splash hazard.	[6] [7]
Hand Protection	Acid-resistant gloves (e.g., butyl rubber, neoprene). Gloves must be inspected before use and disposed of after contamination.	[6] [7]
Skin and Body Protection	An acid-resistant lab coat or impervious clothing should be worn. All protective clothing should be clean and put on before work.	[6] [7]
Respiratory Protection	If engineering controls are insufficient, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is necessary. For sole protection, a supplied-air respirator is required.	[1] [6]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as oxidizing agents and strong bases.[\[6\]](#)[\[7\]](#)
- Keep containers tightly closed to prevent absorption of moisture.[\[6\]](#)
- Protect from light.[\[6\]](#)[\[7\]](#)

Section 4: First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures	Citations
Inhalation	Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.	[1] [6]
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.	[6] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1] [6]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[6] [8]

Spill Response:

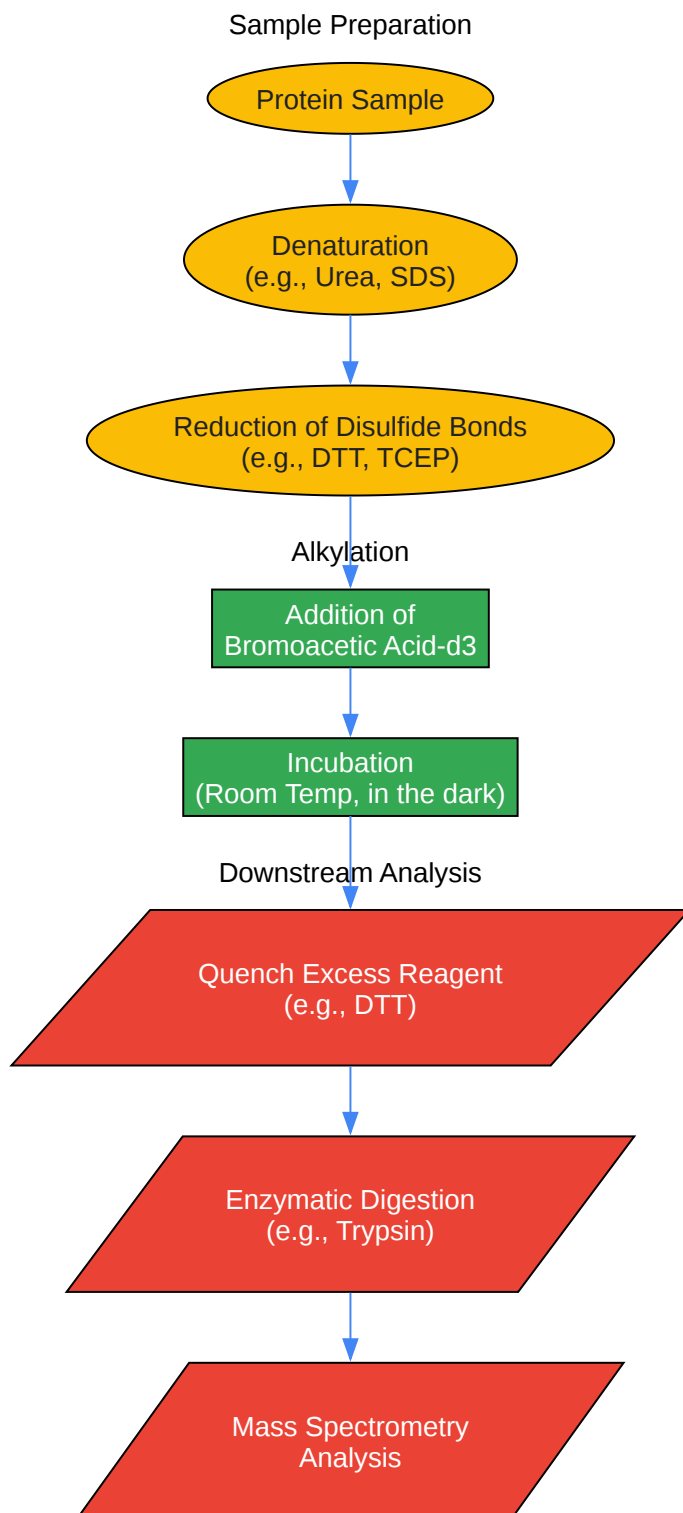
- Evacuate the area of all non-essential personnel.[\[7\]](#)
- Remove all sources of ignition.[\[7\]](#)
- Wearing appropriate PPE, collect the spilled solid material in a manner that avoids dust generation.[\[6\]](#)[\[7\]](#)
- Place the collected material into a sealed, labeled container for hazardous waste disposal.[\[7\]](#)

- Ventilate and wash the spill area thoroughly after cleanup is complete.[\[7\]](#)

Section 5: Experimental Protocols and Applications

Bromoacetic acid-d3 is a powerful alkylating agent, primarily used to modify cysteine residues in proteins and peptides. The following provides a generalized workflow for such an application.

General Workflow for Protein Alkylation

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Caption: A generalized workflow for the alkylation of proteins using **Bromoacetic acid-d3**.

Methodology: In-solution Alkylation for Mass Spectrometry

This protocol is adapted from standard proteomics procedures.

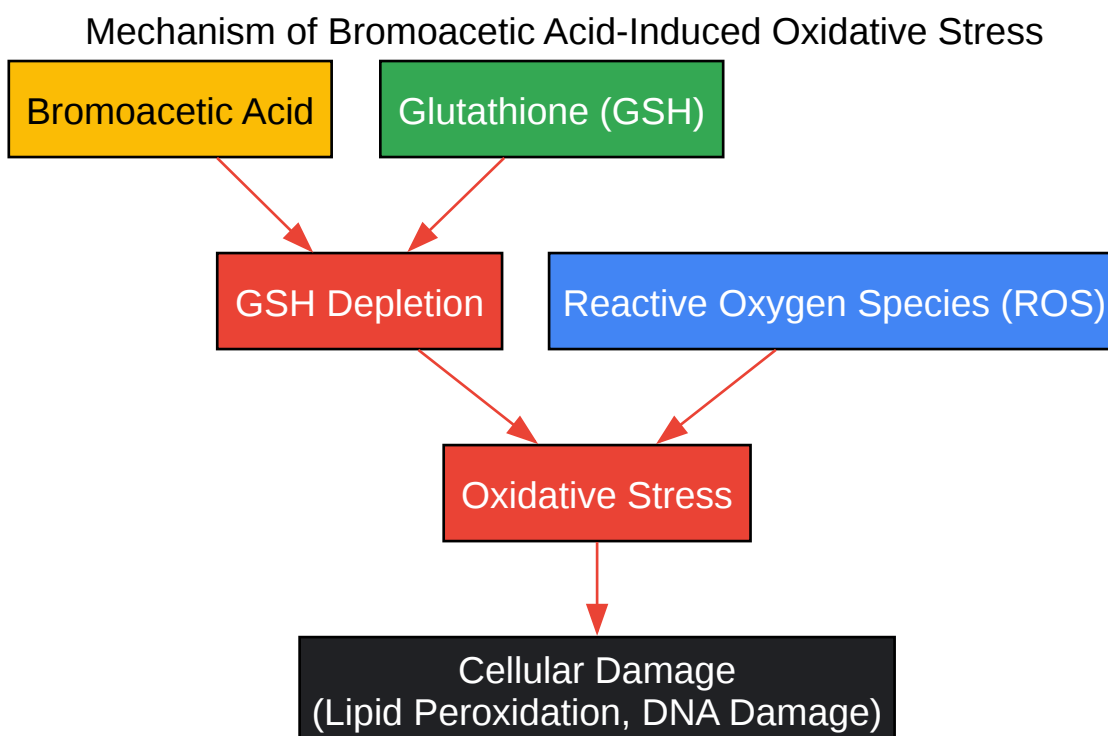
- **Protein Solubilization and Denaturation:** Dissolve the protein sample in a denaturing buffer (e.g., 8 M urea in 100 mM Tris-HCl, pH 8.5).
- **Reduction:** Add dithiothreitol (DTT) to a final concentration of 10 mM. Incubate at 56°C for 30 minutes to reduce all disulfide bonds.
- **Alkylation:** Cool the sample to room temperature. Add a freshly prepared solution of **Bromoacetic acid-d3** in the same buffer to a final concentration of 20 mM. Incubate for 30 minutes in the dark at room temperature.
- **Quenching:** Add DTT to a final concentration of 20 mM to quench the unreacted **Bromoacetic acid-d3**.
- **Sample Cleanup and Digestion:** Proceed with buffer exchange to remove urea and DTT, followed by enzymatic digestion (e.g., with trypsin) for mass spectrometry analysis.

Section 6: Mechanism of Toxicity and Signaling Pathways

The toxicity of bromoacetic acid is primarily attributed to its strong alkylating properties, leading to cellular damage through multiple mechanisms.

Glutathione Depletion and Oxidative Stress:

Bromoacetic acid readily reacts with the thiol group of glutathione (GSH), a key intracellular antioxidant. This reaction depletes the cellular pool of GSH, rendering the cell more susceptible to oxidative damage from reactive oxygen species (ROS).



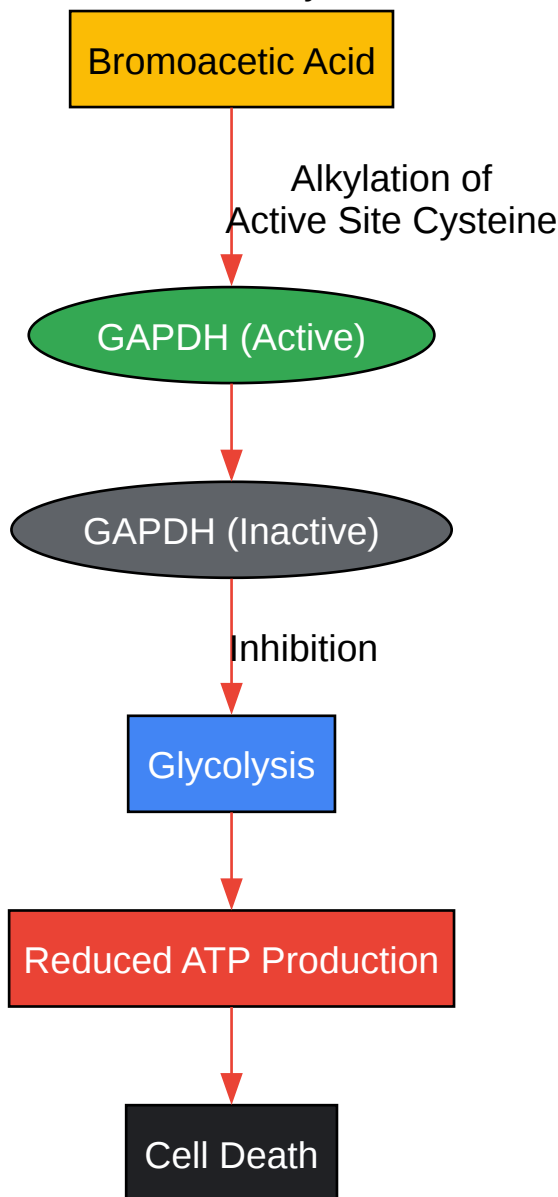
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Caption: The depletion of glutathione by Bromoacetic acid leads to increased oxidative stress.

Enzyme Inhibition:

Bromoacetic acid can inactivate essential enzymes by alkylating their active site cysteine residues. A key target is Glyceraldehyde-3-phosphate dehydrogenase (GAPDH), a critical enzyme in the glycolytic pathway. Inhibition of GAPDH disrupts cellular energy metabolism.

Inhibition of GAPDH by Bromoacetic Acid



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Caption: Bromoacetic acid inactivates GAPDH, disrupting glycolysis and cellular energy production.

Section 7: Disposal Considerations

Bromoacetic acid-d3 and any contaminated materials must be disposed of as hazardous waste. Follow all federal, state, and local regulations for hazardous waste disposal. It is

advisable to consult with your institution's environmental health and safety (EHS) department for specific guidance.

Conclusion

Bromoacetic acid-d3 is a valuable tool in chemical and biological research, but its significant hazards necessitate stringent safety protocols. By understanding its properties, implementing robust engineering and administrative controls, utilizing appropriate personal protective equipment, and being prepared for emergencies, researchers can handle this compound safely and effectively.

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